

A Technical Guide to the Solubility of 1-Methylimidazole-d3-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methylimidazole-d3-1**

Cat. No.: **B1456928**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-Methylimidazole-d3-1** in various common laboratory solvents. Due to the limited availability of direct solubility data for the deuterated isotopologue, this guide leverages data for the non-deuterated form, 1-methylimidazole. The isotopic substitution is not expected to significantly alter the solubility properties in a practical laboratory setting.

Core Data Presentation: Solubility Summary

1-Methylimidazole is a polar, hygroscopic liquid that is widely reported to be miscible with or highly soluble in polar solvents.^{[1][2][3][4]} The nitrogen atoms in the imidazole ring contribute to its hydrophilic nature, allowing for strong interactions with polar solvent molecules.^[1] The table below summarizes the available quantitative and qualitative solubility data for 1-methylimidazole.

Solvent	Quantitative Solubility	Qualitative Solubility	Reference(s)
Water	145 g/L (at 25°C)	Miscible / Very Soluble	[5]
50 mg/mL	[6]		
1,000,000 mg/L (at 20°C)	[7]		
Ethanol	-	Very Soluble	[1][2]
Methanol	-	Soluble / Readily Dissolves	[1][3]
Acetone	-	Very Soluble	[2]
Diethyl Ether	-	Very Soluble	[2]
Chloroform	-	Slightly Soluble	[3]

Note: The quantitative data for water varies across different sources, which may be due to different experimental conditions or definitions of "solubility" (e.g., for creating a stock solution versus determining the saturation point). The value of 1,000,000 mg/L suggests complete miscibility.

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of 1-methylimidazole were not found in the reviewed literature, a generalized "shake-flask" method is a standard and reliable approach for determining the equilibrium solubility of a liquid compound.

Objective: To determine the saturation solubility of **1-Methylimidazole-d3-1** in a given solvent at a specified temperature.

Materials:

- **1-Methylimidazole-d3-1**

- Selected solvents (e.g., water, ethanol, methanol, DMSO) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument (e.g., Gas Chromatography, UV-Vis Spectrophotometer)

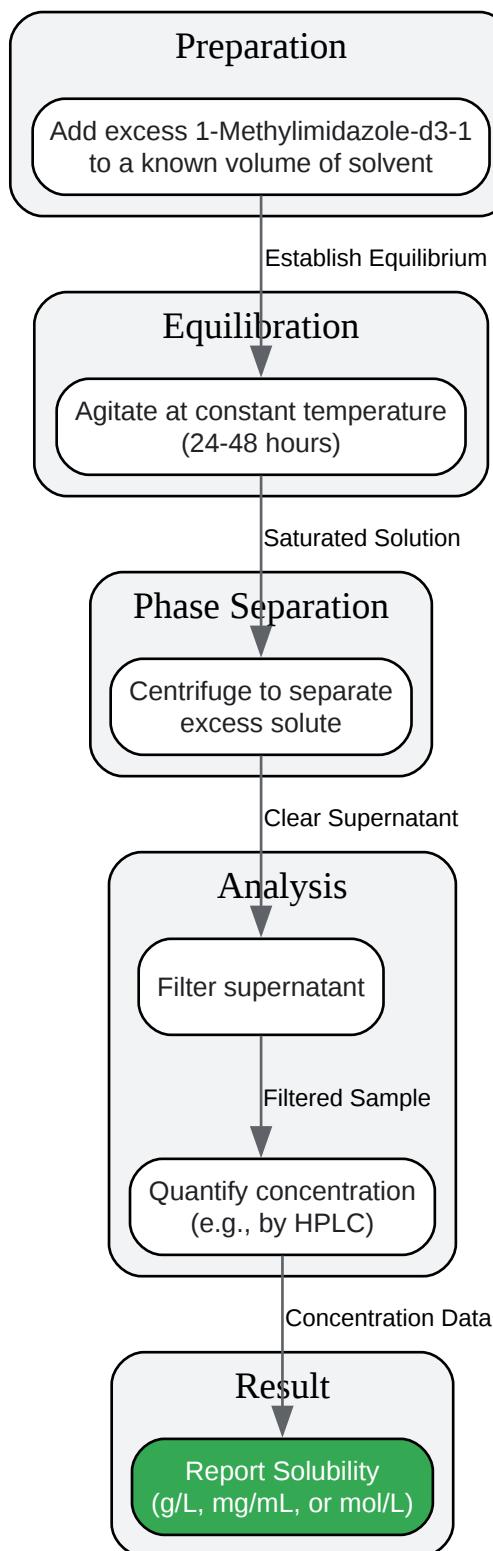
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-Methylimidazole-d3-1** to a vial containing a known volume of the chosen solvent. The excess of the solute should be visually apparent to ensure that the solution reaches saturation.
- Equilibration:
 - Tightly cap the vials and place them in a constant temperature shaker set to the desired temperature (e.g., 25°C).
 - Allow the mixtures to equilibrate for a sufficient period, typically 24-48 hours, with continuous agitation to ensure that equilibrium is reached.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and let them stand to allow the undissolved solute to settle.
 - To ensure complete separation of the undissolved solute, centrifuge the vials at a high speed.

- Sample Collection and Filtration:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed vial to remove any remaining undissolved micro-droplets.
- Quantification:
 - Accurately weigh the filtered saturated solution.
 - Prepare a series of standard solutions of **1-Methylimidazole-d3-1** with known concentrations.
 - Analyze the standard solutions and the saturated solution sample using a calibrated analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **1-Methylimidazole-d3-1** in the saturated sample.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L, at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a liquid compound.



[Click to download full resolution via product page](#)

Caption: Workflow for determining equilibrium solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 1-methylimidazole [chemister.ru]
- 3. 1-Methylimidazole | 616-47-7 [chemicalbook.com]
- 4. 1-Methylimidazole [chembk.com]
- 5. 1-Methylimidazole, 99% | Fisher Scientific [fishersci.ca]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 1-Methylimidazole | C4H6N2 | CID 1390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of 1-Methylimidazole-d3-1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1456928#solubility-of-1-methylimidazole-d3-1-in-different-solvents>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com